

Technical Support Center: N6-(2-Phenylethyl)adenosine

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Compound of Interest

Compound Name: N6-(2-Phenylethyl)adenosine

Cat. No.: B15572274

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **N6-(2-Phenylethyl)adenosine**.

Frequently Asked Questions (FAQs)

Q1: What is **N6-(2-Phenylethyl)adenosine**?

A1: **N6-(2-Phenylethyl)adenosine** is a derivative of adenosine that acts as a potent agonist for adenosine receptors (ARs).^{[1][2]} It exhibits high affinity for A1 and A3 receptor subtypes.^{[1][3]}

Q2: What are the primary research applications of **N6-(2-Phenylethyl)adenosine**?

A2: Given its activity as an adenosine receptor agonist, **N6-(2-Phenylethyl)adenosine** is utilized in studies investigating the physiological and pathological roles of adenosine signaling. This includes research in areas such as cardiovascular function, neuroscience, inflammation, and immune responses.^[4]

Q3: What are the recommended storage conditions for **N6-(2-Phenylethyl)adenosine** powder and stock solutions?

A3: For long-term storage, the solid compound should be stored at -20°C for up to three years.
[3] Prepared stock solutions in an appropriate solvent should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -20°C for up to one year or at -80°C for up to two years.[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Difficulty Dissolving the Compound	The compound has low solubility in aqueous solutions. [1]	Use an appropriate organic solvent such as DMSO.[1][3] Gentle warming or sonication can aid dissolution in DMSO. [1][3] For in vivo studies, co-solvents like PEG300 and Tween-80 may be necessary. [1]
Precipitation of the Compound in the Stock Solution Upon Storage	The solution may be supersaturated, or the storage temperature may be too high.	Ensure the compound is fully dissolved initially. If precipitation occurs upon cooling, try preparing a more dilute stock solution. Store aliquots at -80°C to minimize precipitation.[1]
Inconsistent Experimental Results	This could be due to degradation of the compound from improper storage or multiple freeze-thaw cycles.	Always use freshly prepared dilutions from a properly stored stock solution. Aliquot the stock solution upon preparation to minimize freeze-thaw cycles.[1]
Unexpected Biological Effects	The compound may be affecting multiple adenosine receptor subtypes due to its high affinity for A1 and A3 receptors.	Consider using more selective agonists or antagonists for other adenosine receptor subtypes in your experimental design to isolate the effects of interest.

Quantitative Data

Solubility of N6-(2-Phenylethyl)adenosine

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL (269.26 mM)	Ultrasonic assistance may be needed. Use of newly opened, anhydrous DMSO is recommended as it is hygroscopic.	[1]
DMSO	95 mg/mL (255.80 mM)	Sonication is recommended.	[3]
Water	< 0.1 mg/mL	Considered insoluble.	[1]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 2.5 mg/mL (6.73 mM)	Forms a clear solution.	[1]
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (6.73 mM)	Forms a clear solution.	[1]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (6.73 mM)	Forms a clear solution.	[1]

Binding Affinity (Ki) of N6-(2-Phenylethyl)adenosine

Receptor	Species	Ki (nM)	Reference
A1AR	Rat	11.8	[1][3]
A1AR	Human	30.1	[1][3]
A3AR	Human	0.63	[1][3]

Inhibitory Concentration (IC50) of N6-(2-Phenylethyl)adenosine

Receptor	Species	Cell Line	IC50 (nM)	Reference
A2AR	Rat	CHO	560	[1][3]
A2AR	Human	CHO	2250	[1][3]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **N6-(2-Phenylethyl)adenosine** in DMSO

Materials:

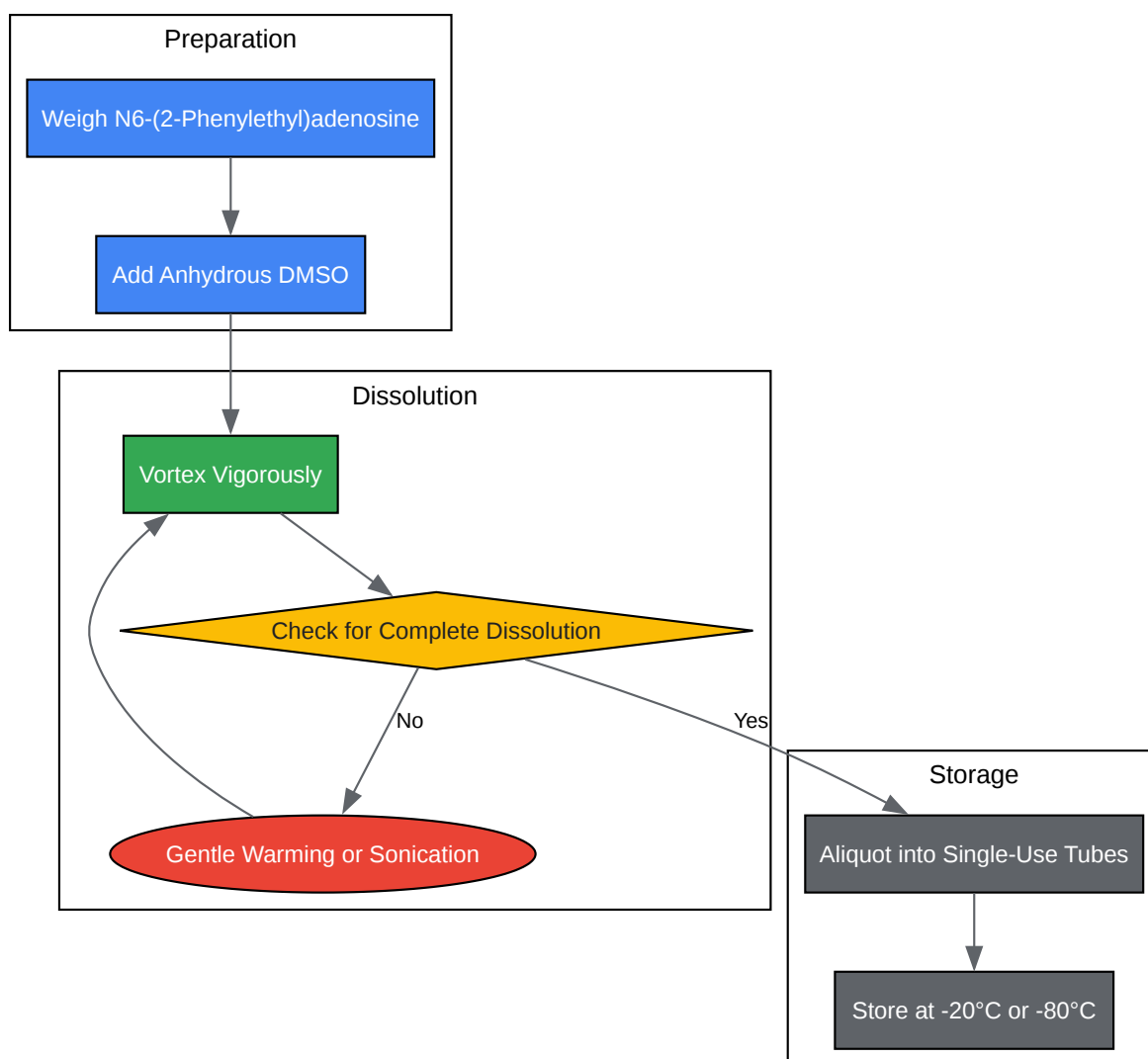
- **N6-(2-Phenylethyl)adenosine** (Molecular Weight: 371.39 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- **Weighing the Compound:** Accurately weigh out a desired amount of **N6-(2-Phenylethyl)adenosine** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.71 mg of the compound.
- **Adding Solvent:** Add the appropriate volume of anhydrous DMSO to the weighed compound. For a 10 mM solution with 3.71 mg of the compound, add 1 mL of DMSO.
- **Dissolving the Compound:** Vortex the solution vigorously to dissolve the compound. If the compound does not fully dissolve, gentle warming in a water bath (not exceeding 40°C) or brief sonication can be used to aid dissolution.[1] Visually inspect the solution to ensure there are no visible particles.

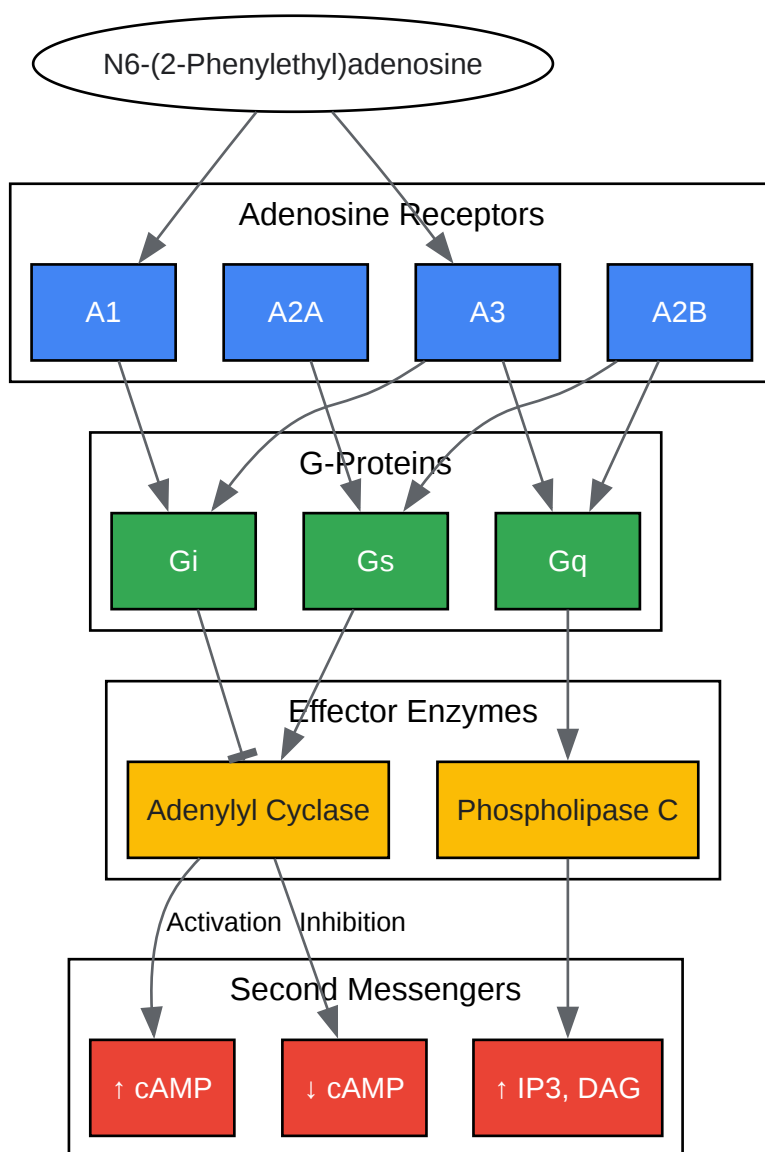
- Aliquoting: Once the compound is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.^[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^[1]

Visualizations



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Caption: Workflow for preparing **N6-(2-Phenylethyl)adenosine** stock solution.



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Caption: Simplified adenosine receptor signaling pathways.

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